

HPLC method for Withaphysalin C quantification

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Compound of Interest

Compound Name: Withaphysalin C

Cat. No.: B3427222

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An HPLC (High-Performance Liquid Chromatography) method has been established for the quantification of **Withaphysalin C**, a bioactive compound found in plants of the *Physalis* genus. This application note provides a comprehensive protocol for researchers, scientists, and professionals in drug development. The method is based on reverse-phase chromatography, offering a reliable and accurate approach for the quantitative analysis of **Withaphysalin C** in plant extracts and other matrices.

Application Note

Introduction

Withaphysalin C is a member of the withanolide class of naturally occurring steroids, which are noted for their diverse biological activities. Found in various species of the *Physalis* genus, **Withaphysalin C** has garnered interest for its potential therapeutic properties. Accurate quantification of this compound is crucial for quality control of herbal medicines, pharmacokinetic studies, and drug discovery and development processes. The HPLC method detailed here provides a robust and sensitive means for this purpose.

Chromatographic Conditions

The separation and quantification of **Withaphysalin C** can be achieved using a C18 reverse-phase column. A gradient elution with a mobile phase consisting of acetonitrile and water (acidified with phosphoric acid) allows for effective separation of **Withaphysalin C** from other components in a sample matrix. UV detection is suitable for this analysis, with a wavelength of 220 nm providing good sensitivity for physalins.

Method Validation

While a specific validation for **Withaphysalin C** is not detailed in the provided search results, a closely related method for other physalins (A, O, and P) has been validated, demonstrating excellent linearity with a correlation coefficient (r^2) greater than 0.999. The average recovery for these related compounds was found to be in the range of 97.59% to 101.04%, indicating high accuracy. Similar validation parameters would be expected for a **Withaphysalin C** assay under these conditions.

Experimental Protocol

1. Materials and Reagents

- Solvents: HPLC grade acetonitrile, methanol, and water.
- Acid: Phosphoric acid (analytical grade).
- Reference Standard: **Withaphysalin C** (purity >95%).
- Sample: Dried and powdered plant material (e.g., *Physalis minima*) or extract.

2. Instrumentation

- HPLC system equipped with a pump, autosampler, column oven, and a UV-Vis or Photodiode Array (PDA) detector.
- Analytical column: C18, 5 μ m particle size, 4.6 x 150 mm (or similar).
- Data acquisition and processing software.

3. Preparation of Solutions

- Mobile Phase A: 0.2% aqueous phosphoric acid (v/v).
- Mobile Phase B: Acetonitrile.
- Standard Stock Solution: Accurately weigh about 1 mg of **Withaphysalin C** reference standard and dissolve in 10 mL of methanol to obtain a concentration of 100 μ g/mL.

- Working Standard Solutions: Prepare a series of working standard solutions by diluting the stock solution with methanol to achieve concentrations in the desired calibration range (e.g., 1-100 µg/mL).

4. Sample Preparation

- Extraction: Accurately weigh 1.0 g of the dried and powdered plant material. Add 20 mL of methanol and extract using ultrasonication for 30 minutes.
- Filtration: Filter the extract through a 0.45 µm syringe filter into an HPLC vial.

5. HPLC Method Parameters

Parameter	Condition
Column	C18 (4.6 x 150 mm, 5 µm)
Mobile Phase	A: 0.2% Aqueous Phosphoric AcidB: Acetonitrile
Gradient Program	0-13 min: 20-23% B13-37 min: 23-31% B37-42 min: Return to initial conditions
Flow Rate	1.0 mL/min
Injection Volume	10 µL
Column Temperature	25 °C
Detection Wavelength	220 nm

6. Data Analysis

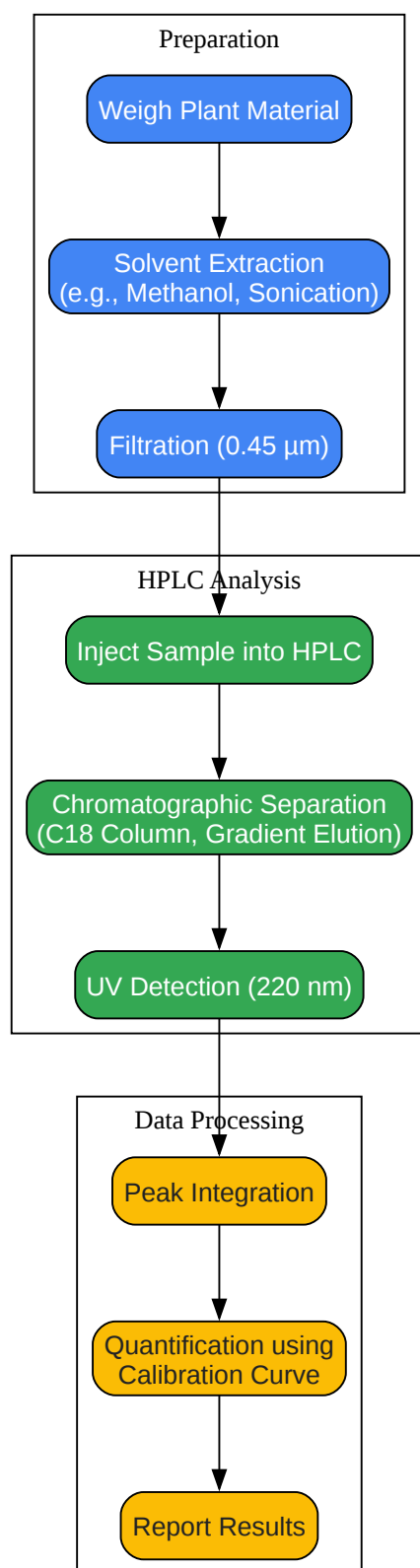
- Calibration Curve: Inject the working standard solutions and construct a calibration curve by plotting the peak area against the concentration.
- Quantification: Inject the sample solution and determine the peak area of **Withaphysalin C**. Calculate the concentration of **Withaphysalin C** in the sample using the regression equation from the calibration curve.

Quantitative Data Summary

The following table summarizes typical validation parameters for HPLC methods used for the quantification of physalins, which are expected to be similar for **Withaphysalin C**.

Parameter	Value
Linearity (r^2)	> 0.999
Accuracy (Recovery)	97.59% - 101.04%
Precision (RSD%)	< 2%
Limit of Detection (LOD)	Dependent on instrumentation
Limit of Quantification (LOQ)	Dependent on instrumentation

Experimental Workflow



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Caption: Experimental workflow for the quantification of **Withaphysalin C** by HPLC.

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